

Navigating the Safe Disposal of NEO2734: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NEO2734
CAS No.: 2081072-29-7
Cat. No.: B2955155

[Get Quote](#)

For immediate reference, researchers, scientists, and drug development professionals should note that specific disposal procedures for the novel compound **NEO2734** are not publicly available. In the absence of a formal Safety Data Sheet (SDS), this guide provides essential information on handling, storage, and general chemical waste disposal principles that should be applied to **NEO2734** to ensure laboratory safety.

Proper management of a novel chemical agent like **NEO2734**, a dual inhibitor of p300/CBP and BET bromodomains, is paramount to maintaining a safe research environment. While explicit disposal instructions are pending, a conservative approach based on its known properties and standard laboratory safety protocols is essential.

Chemical and Physical Properties

A summary of the known quantitative data for **NEO2734** is presented below to inform safe handling and storage practices.

Property	Value	Source
Molecular Weight	435.44 g/mol	[1][2][3]
Molecular Formula	C ₂₂ H ₂₄ F ₃ N ₃ O ₃	[1][3]
Solubility in DMSO	27.5 mg/mL (63.15 mM) to 87 mg/mL (199.79 mM)	
Solubility in 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL (4.59 mM)	
IC ₅₀ for p300/CBP and BET bromodomains	<30 nM	

Handling and Storage Protocols

Adherence to proper handling and storage procedures is the first step in mitigating risks associated with a new chemical entity.

Reconstitution and Handling:

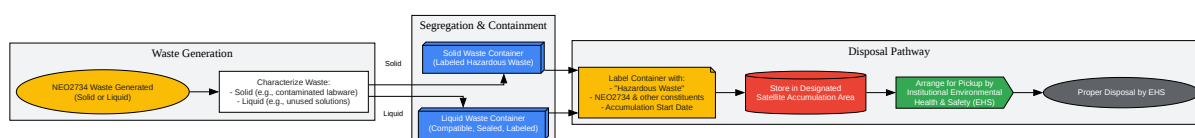
- For in vitro studies, **NEO2734** is often dissolved in Dimethyl Sulfoxide (DMSO). Sonication or warming to 37°C can aid in dissolution.
- For in vivo experiments, formulations may involve solvents such as PEG300, Tween 80, and saline.
- It is recommended to prepare solutions fresh. If storage is necessary, follow the guidelines below.

Storage of Stock Solutions:

- Long-term storage: Aliquot and store at -80°C for up to 6 months to a year. This minimizes degradation from repeated freeze-thaw cycles.
- Short-term storage: For frequent use, solutions can be stored at -20°C for up to 1 month or at 4°C for over a week.

General Disposal Procedure for NEO2734 Waste

In the absence of specific disposal directives for **NEO2734**, a cautious approach categorizing it as hazardous chemical waste is mandated. The following workflow outlines the general steps for its disposal.



[Click to download full resolution via product page](#)

Caption: General workflow for the disposal of **NEO2734** waste.

Experimental Protocol: General Chemical Waste Disposal

The following steps provide a detailed methodology for the disposal of **NEO2734**, which should be treated as hazardous chemical waste.

- Waste Segregation:
 - Solid Waste: Collect all labware contaminated with **NEO2734** (e.g., pipette tips, tubes, gloves, flasks) in a designated, puncture-resistant container lined with a chemically resistant bag.
 - Liquid Waste: Collect all unused or waste solutions containing **NEO2734** in a dedicated, leak-proof, and chemically compatible container. Do not mix with other incompatible waste streams.
- Container Labeling:

- Clearly label the waste container with the words "Hazardous Waste."
- Identify the contents, including "**NEO2734**" and any solvents (e.g., DMSO).
- Indicate the date when waste was first added to the container (accumulation start date).
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory.
 - Ensure secondary containment is used for liquid waste containers to prevent spills.
- Final Disposal:
 - Once the container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and proper disposal according to federal, state, and local regulations.

It is imperative to consult your institution's specific guidelines for hazardous waste disposal and to contact your EHS office for guidance on disposing of novel compounds for which a Safety Data Sheet is not available.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NEO2734 | Histone Acetyltransferase | TargetMol [targetmol.com]
- 2. Neo2734 | C22H24F3N3O3 | CID 126582741 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. file.glpbio.com [file.glpbio.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of NEO2734: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b2955155/docs#navigating-the-safe-disposal-of-neo2734-a-procedural-guide\]](https://www.benchchem.com/product/b2955155/docs#navigating-the-safe-disposal-of-neo2734-a-procedural-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)